

2-Ethylpyrazine solubility in water and organic solvents

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Compound of Interest

Compound Name: **2-Ethylpyrazine**

Cat. No.: **B116886**

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A Technical Guide to the Solubility of 2-Ethylpyrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Ethylpyrazine**, a heterocyclic aromatic compound pertinent to the flavor, fragrance, and pharmaceutical industries. A thorough understanding of a compound's solubility is critical for its application in drug development, influencing formulation, bioavailability, and efficacy. This document collates available solubility data, details the standard experimental protocols for its determination, and illustrates the underlying principles governing its behavior in various media.

Physicochemical Properties of 2-Ethylpyrazine

Before delving into its solubility, a summary of **2-Ethylpyrazine**'s key physicochemical properties is presented. These characteristics are foundational to understanding its solubility profile.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ N ₂	[1][2]
Molecular Weight	108.14 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Nutty, roasted, cocoa-like	[2][4]
Boiling Point	152-153 °C (at 760 mmHg)	[1][2]
Density	~0.984 g/mL at 25 °C	[2]
LogP (Octanol-Water)	0.69	[1][2]
Refractive Index	~1.498 (at 20 °C)	[2]

Solubility Profile of 2-Ethylpyrazine

While **2-Ethylpyrazine** is widely cited as being soluble in water and common organic solvents, extensive quantitative data in peer-reviewed literature is limited. The following table summarizes the available qualitative and quantitative solubility information.

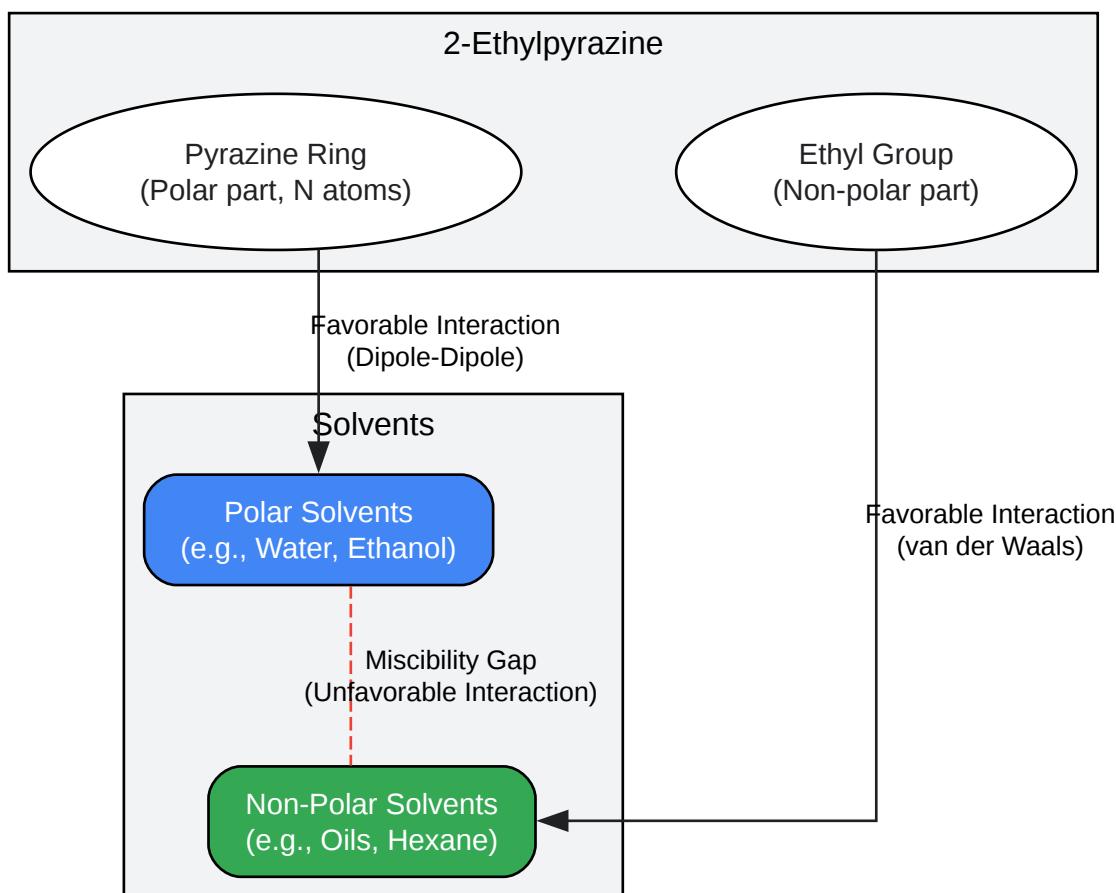
Solvent	Classification	Solubility	Temperature	Source(s)
Water	Polar Protic	Freely Soluble ¹	Not Specified	[2][4]
Ethanol	Polar Protic	Miscible	Room Temp.	[1]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	100 mg/mL (924.73 mM)	Not Specified	[5]
General Organic Solvents	Various	Soluble	Not Specified	[1]
Oils	Non-polar	Soluble	Not Specified	[1]

¹Note: One manufacturer source describes the water solubility as "Slightly soluble"[3], which contrasts with other available data. This discrepancy highlights the importance of empirical determination for specific applications.

Factors Influencing Solubility

The solubility of **2-Ethylpyrazine** is governed by fundamental chemical principles, primarily the polarity of the solute and solvent.

The axiom "like dissolves like" is the guiding principle for predicting solubility. This concept is based on the idea that substances with similar molecular polarities and intermolecular forces are more likely to dissolve in one another. **2-Ethylpyrazine** possesses a moderately polar pyrazine ring and a non-polar ethyl group, allowing it to interact favorably with a range of solvents.



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Caption: The "Like Dissolves Like" principle applied to **2-Ethylpyrazine**.

Experimental Protocol for Solubility Determination

The definitive method for determining the equilibrium solubility of a compound is the Shake-Flask Method. This "gold standard" technique is widely accepted in the pharmaceutical and chemical industries for its reliability.

Objective: To determine the maximum concentration of a solute (**2-Ethylpyrazine**) that can be dissolved in a given solvent at a constant temperature to reach equilibrium.

Materials:

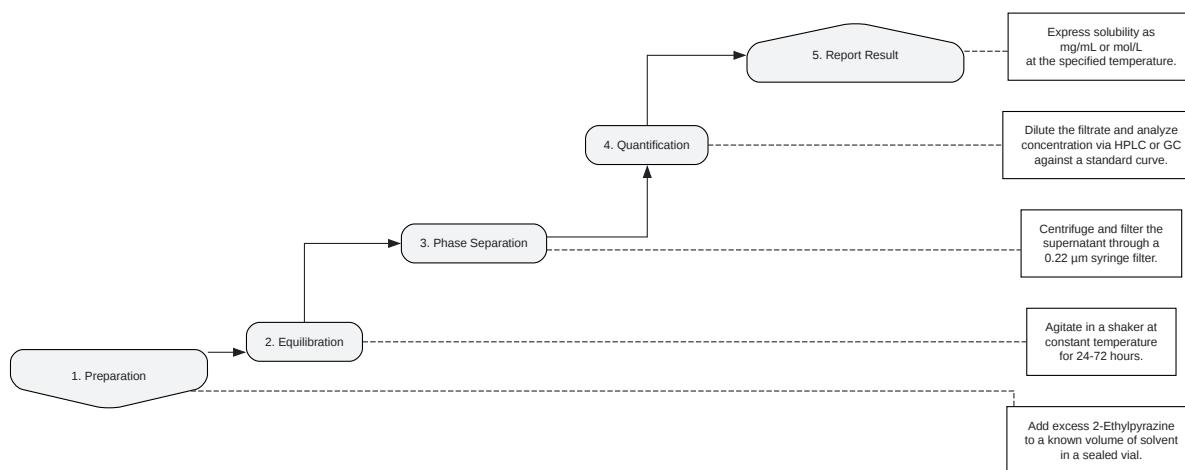
- **2-Ethylpyrazine** (solute)
- Selected solvents (e.g., water, ethanol, DMSO)
- Analytical balance
- Glass vials or flasks with airtight seals
- Constant temperature orbital shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE, chemically inert)
- Calibrated volumetric glassware
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS, or UV-Vis Spectrophotometer)

Procedure:

- Preparation of a Saturated Solution: An excess amount of **2-Ethylpyrazine** is added to a known volume of the solvent in a sealed flask. The term "excess" is crucial as it ensures that the solution becomes saturated and a solid or liquid phase of the solute remains in equilibrium with the dissolved phase.
- Equilibration: The sealed flask is placed in a temperature-controlled shaker and agitated for a sufficient period (typically 24 to 72 hours). This extended agitation at a constant temperature ensures that the system reaches thermodynamic equilibrium.

- Phase Separation: After equilibration, the mixture is allowed to stand, and the undissolved solute is separated from the saturated solution. This is most effectively achieved by centrifugation to pellet any undissolved material, followed by careful filtration of the supernatant through a chemically inert syringe filter.
- Quantification: The clear, saturated filtrate is then carefully diluted with an appropriate solvent. The concentration of **2-Ethylpyrazine** in the diluted sample is determined using a validated analytical method. A calibration curve, prepared using standards of known concentrations, is used for accurate quantification.
- Data Reporting: The solubility is expressed in units of mass per volume (e.g., mg/mL or g/L) or as molarity (mol/L) at the specified temperature.

The following diagram illustrates the general workflow for this protocol.



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Caption: Standard experimental workflow for the Shake-Flask solubility method.

Applications in Drug Development and Research

2-Ethylpyrazine serves as a valuable building block, or intermediate, in the synthesis of more complex molecules with potential therapeutic activities. Its solubility characteristics are vital for:

- Reaction Chemistry: Ensuring it can be effectively dissolved in reaction media to participate in synthetic transformations.

- **Formulation Studies:** For any potential direct application or for its derivatives, solubility data in pharmaceutically acceptable solvents is the first step in developing a viable dosage form.
- **Screening Assays:** When evaluating derivatives in biological assays, initial solubility in aqueous buffers or DMSO is required to achieve accurate and reproducible results.

Conclusion

2-Ethylpyrazine exhibits broad solubility in water and a range of organic solvents, a characteristic attributed to its combined polar and non-polar structural features. While precise, publicly available quantitative data is sparse, its general miscibility with polar solvents like ethanol and high solubility in DMSO are well-documented. For research and development applications requiring precise solubility values, the standardized Shake-Flask method is the recommended protocol for empirical determination. This guide provides the foundational knowledge and methodologies for scientists and researchers working with this versatile compound.

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